

Health and safety information for 1-allylimidazole

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Compound of Interest

Compound Name: 1-Allylimidazole

Cat. No.: B1265945

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An In-Depth Technical Guide to the Health and Safety of 1-Allylimidazole

For Researchers, Scientists, and Drug Development Professionals

Abstract: This document provides a comprehensive overview of the health and safety information currently available for **1-allylimidazole** (CAS No: 31410-01-2). It is intended to serve as a technical resource for professionals in research and development who may handle or utilize this compound. This guide consolidates data on physical and chemical properties, hazard classifications, toxicological effects, and safe handling procedures. All quantitative data is presented in structured tables for clarity. Furthermore, this guide includes generalized experimental protocols for key toxicological assessments and visual diagrams to illustrate safety workflows and potential biological interactions, adhering to specified technical requirements.

Chemical and Physical Properties

1-Allylimidazole is a colorless to pale yellow liquid used as an intermediate in organic synthesis, particularly in the creation of pharmaceuticals, agrochemicals, and dyestuffs.^{[1][2]} Its bifunctional nature, featuring both an imidazole ring and an allylic group, confers unique reactivity.^[1] A summary of its key physical and chemical properties is provided in Table 1.

Table 1: Physical and Chemical Properties of **1-Allylimidazole**

Property	Value	Source
Molecular Formula	C ₆ H ₈ N ₂	[3][4][5]
Molecular Weight	108.14 g/mol	[3][4]
CAS Number	31410-01-2	[1][2][5]
Appearance	Colorless to light yellow clear liquid	[1][5][6][7]
Boiling Point	251.5 °C at 760 mmHg40 - 42 °C at 0.1 mmHg116 °C at 16 mmHg	[2][3][6][8]
Density	1.003 g/cm ³ at 25 °C	[2][6]
Flash Point	101.1 °C / 214 °F	[3][8]
Refractive Index	1.505 at 20 °C	[2][5]
Vapor Density	3.72	[6]
Purity	≥96.0% to >98.0%	[1][5][8]
Solubility	Soluble in water	[2]

Hazard Identification and Classification

1-Allylimidazole is classified as a hazardous chemical.[9] It is harmful if swallowed and causes severe skin burns and eye damage.[4][7][8][9] It may also cause respiratory irritation.[9] The compound is transported under the designation "CORROSIVE LIQUID, BASIC, ORGANIC, N.O.S." with UN Number 3267 and Hazard Class 8.[6]

GHS Classification

The Globally Harmonized System (GHS) classification for **1-allylimidazole**, aggregated from multiple suppliers, is summarized in Table 2.

Table 2: GHS Hazard Classification for **1-Allylimidazole**

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	corrosive, irritant	Danger
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage	corrosive, irritant	Danger
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage	corrosive, irritant	Danger
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation	corrosive, irritant	Danger

Sources:[4][7][8][9][10]

Precautionary Statements

Key precautionary statements (P-statements) associated with handling **1-allylimidazole** include:

- Prevention: P260 (Do not breathe dust/fume/gas/mist/vapors/spray), P264 (Wash face, hands and any exposed skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P280 (Wear protective gloves/protective clothing/eye protection/face protection).[7][9][10][11]
- Response: P301+P330+P331 (IF SWALLOWED: Rinse mouth. Do NOT induce vomiting), P303+P361+P353 (IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P310 (Immediately call a POISON CENTER or doctor/physician).[7][8]

- Storage: P405 (Store locked up), P403+P233 (Store in a well-ventilated place. Keep container tightly closed).[7][11]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[7][8]

Toxicological Information

The toxicological properties of **1-allylimidazole** have not been fully investigated.[6] However, available data from safety data sheets indicate significant corrosive and irritant effects. A summary of the known toxicological endpoints is provided in Table 3.

Table 3: Summary of Toxicological Data for **1-Allylimidazole**

Toxicological Endpoint	Result/Observation	Source
Acute Oral Toxicity	Harmful if swallowed (Category 4).[4][7] LD50/LC50 data is not available.[6]	[4][6][7]
Acute Dermal Toxicity	Data not available.	
Acute Inhalation Toxicity	Causes chemical burns to the respiratory tract; may cause respiratory irritation.[6][9]	[6][9]
Skin Corrosion/Irritation	Causes severe skin burns (Category 1B).[4][7][9] Classified as a dermatotoxin.[4]	[4][7][9]
Serious Eye Damage/Irritation	Causes serious eye damage (Category 1).[4][7][9] Can lead to chemical conjunctivitis and corneal damage.[6]	[4][6][7][9]
Respiratory or Skin Sensitization	Data not available.	
Germ Cell Mutagenicity	No information found.[6] Studies on the parent compound, imidazole, were negative in the Ames test and a UDS assay.[12]	[6][12]
Carcinogenicity	Not listed by ACGIH, IARC, NTP, or CA Prop 65.[6]	[6]
Reproductive Toxicity	No information found.[6]	[6]
STOT-Single Exposure	May cause respiratory system irritation (Category 3).[9]	[9]
STOT-Repeated Exposure	Data not available.	

Aspiration HazardAspiration may lead to
pulmonary edema.[6][6]

Experimental Protocols

Detailed experimental reports for the toxicological evaluation of **1-allylimidazole** are not available in the public domain. The hazard classifications are based on data submitted by chemical manufacturers. However, this section outlines the detailed methodologies for key experiments as would be conducted under standard OECD guidelines.

Acute Dermal Irritation/Corrosion (General Protocol, similar to OECD TG 404)

This test determines the potential of a substance to cause irreversible (corrosion) or reversible (irritation) inflammatory changes to the skin.

- Test Animals: Healthy, young adult albino rabbits are typically used.[13]
- Preparation: Approximately 24 hours before the test, the fur is clipped from the dorsal area of the trunk of the test animals.
- Application: A 0.5 mL (for liquids) or 0.5 g (for solids) dose of the test substance is applied to a small area (approx. 6 cm²) of skin and covered with a gauze patch.
- Exposure: The substance is held in contact with the skin under a semi-occlusive dressing for a period of up to 4 hours.
- Observation: After the exposure period, the patch is removed, and the skin is washed. Dermal reactions are graded for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[14]
- Classification: The classification of irritant or corrosive is based on the severity, persistence, and reversibility of the observed skin lesions. Corrosive substances produce irreversible tissue damage.[15]

Acute Eye Irritation/Corrosion (General Protocol, similar to OECD TG 405)

This test evaluates the potential of a substance to produce irritation or damage to the eye.

- **Test Animals:** Healthy, adult albino rabbits with no pre-existing eye defects are used.
- **Application:** A dose of 0.1 mL of the liquid test substance is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined and graded for effects on the cornea (opacity), iris, and conjunctiva (redness, swelling, discharge) at 1, 24, 48, and 72 hours after application.^[14]
^[16] The observation period may be extended up to 21 days if effects are persistent.
- **Classification:** Classification as an irritant or causing serious eye damage is based on the severity and reversibility of the lesions observed. Substances causing irreversible eye damage within 21 days are classified as Category 1.^[16]

Ames Test for Bacterial Mutagenicity (General Protocol, similar to OECD TG 471)

The bacterial reverse mutation test (Ames test) is widely used to assess the mutagenic potential of a chemical.^[17]

- **Test System:** Histidine-requiring strains of *Salmonella typhimurium* (e.g., TA98, TA100, TA1535, TA1537) and tryptophan-requiring strains of *Escherichia coli* (e.g., WP2 uvrA) are used.^[17]
- **Metabolic Activation:** The test is performed both with and without an exogenous metabolic activation system (S9 mix), typically derived from the liver of rats pre-treated with an enzyme-inducing agent like Aroclor 1254.^[18]
- **Procedure:** The test chemical, at several concentrations, is incubated with the bacterial tester strain in the presence or absence of the S9 mix. This mixture is then plated on a minimal agar medium lacking the required amino acid (histidine or tryptophan).

- Scoring: After incubation for 48-72 hours, the number of revertant colonies (colonies that have mutated back to a state where they can synthesize the required amino acid) is counted.
- Evaluation: A substance is considered mutagenic if it produces a concentration-related increase in the number of revertant colonies over the background count.[\[19\]](#)

Safe Handling and Emergency Procedures

Handling and Storage

- Engineering Controls: Use only in a chemical fume hood.[\[6\]](#) Facilities must be equipped with an eyewash station and a safety shower.[\[6\]](#)[\[9\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear appropriate chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[6\]](#)
 - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[6\]](#)
 - Respiratory Protection: If ventilation is inadequate, a NIOSH/MSHA-approved respirator should be worn.
- Handling: Do not get in eyes, on skin, or on clothing.[\[7\]](#) Do not breathe vapors or mist.[\[9\]](#) Do not ingest.[\[7\]](#) Wash hands and any exposed skin thoroughly after handling.[\[9\]](#)
- Storage: Store in a cool, dry, well-ventilated place.[\[7\]](#)[\[9\]](#) Keep container tightly closed.[\[7\]](#) Store in a designated "Corrosives area".[\[6\]](#)[\[9\]](#) Incompatible with strong oxidizing agents and strong acids.[\[9\]](#)

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 30 minutes, also under the eyelids. Get immediate medical aid.[\[6\]](#)[\[9\]](#)

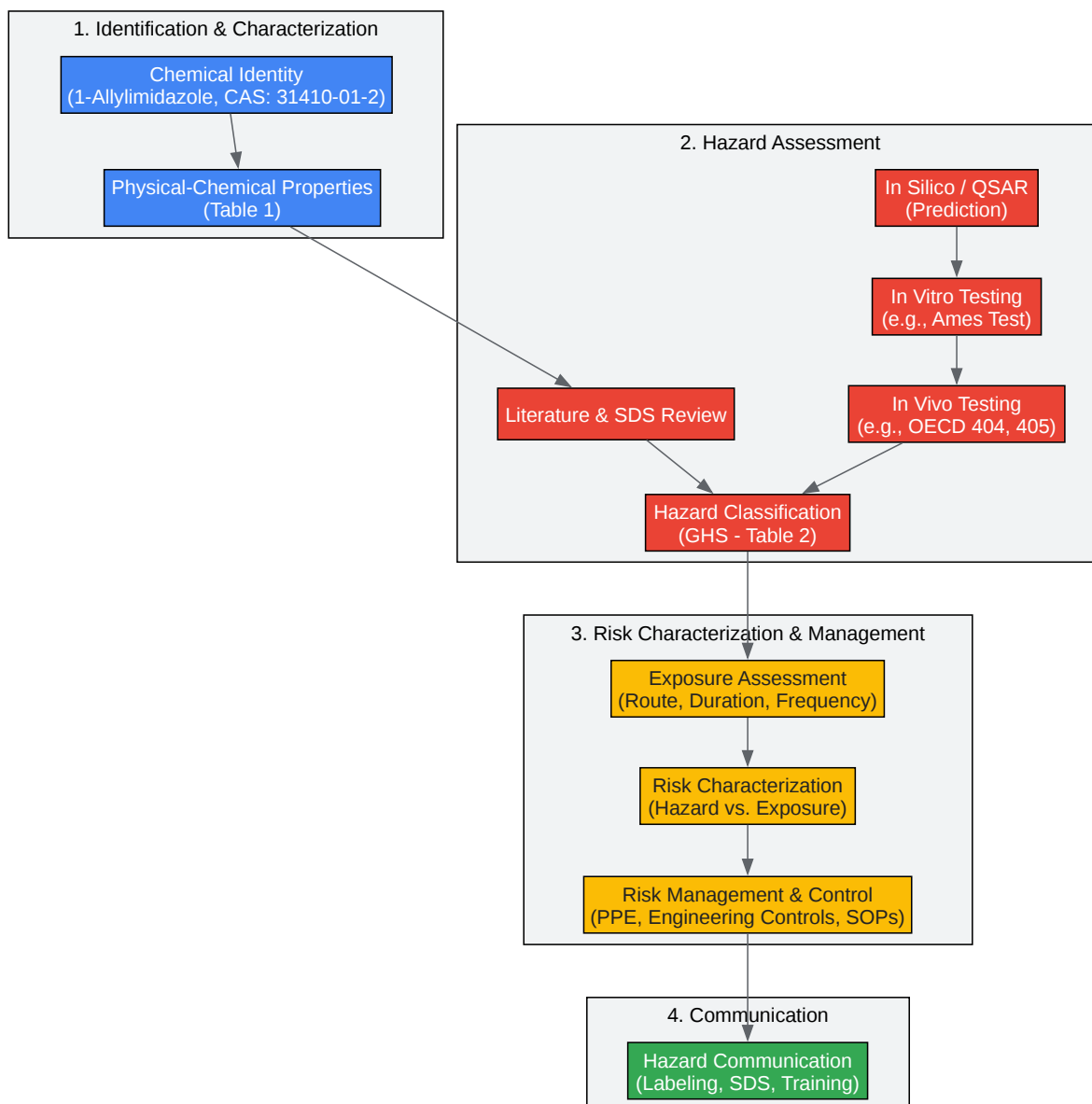
- Skin Contact: Get immediate medical aid. Immediately flush skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[6][9]
- Inhalation: Remove from exposure to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get immediate medical aid.[6][10] Do not use mouth-to-mouth resuscitation.[6]
- Ingestion: Do not induce vomiting.[6][7] If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get immediate medical aid.[6]

Fire Fighting and Spills

- Fire Fighting: As in any fire, wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[6] During a fire, irritating and highly toxic gases (carbon monoxide, carbon dioxide, nitrogen oxides) may be generated by thermal decomposition.[6][9]
- Spills: Absorb spill with inert material (e.g., vermiculite, sand, or earth), then place in a suitable container for disposal.[6] Avoid runoff into storm sewers and ditches.[6] Provide ventilation.[6]

Mandatory Visualizations

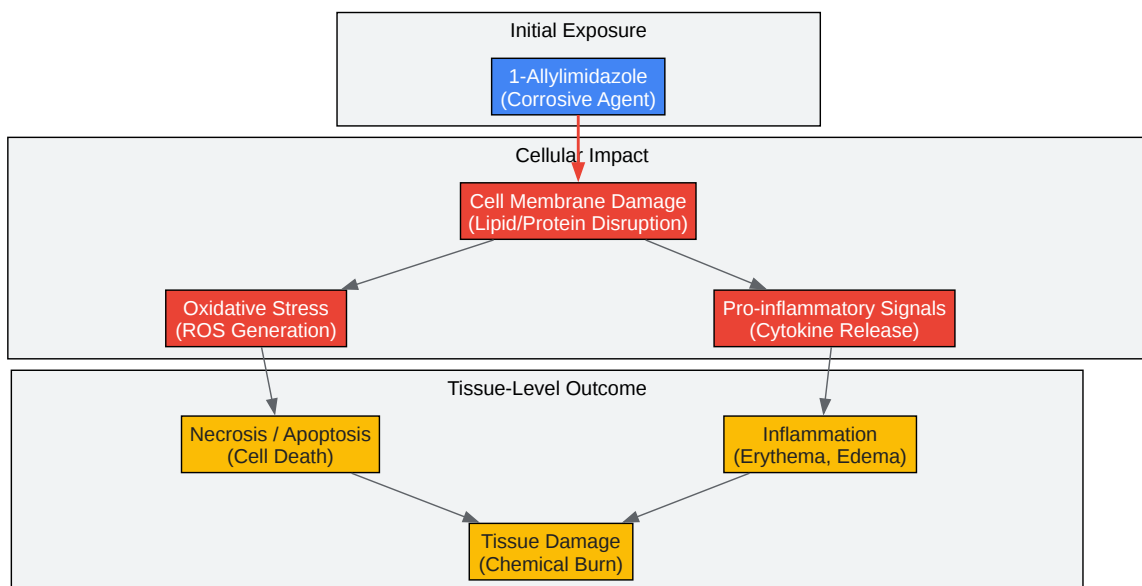
Chemical Safety Assessment Workflow



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Caption: Logical workflow for chemical health and safety assessment.

Generalized Cellular Response to a Corrosive Agent



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Caption: Potential signaling pathway for a corrosive chemical agent.

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